

# What is the structure of N-Nitrosothiazolidine-4-carboxylic acid?

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## Compound of Interest

Compound Name: *N-Nitrosothiazolidine-4-carboxylic acid*

Cat. No.: *B027788*

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An In-depth Technical Guide to the Structure of **N-Nitrosothiazolidine-4-carboxylic Acid**

## For Researchers, Scientists, and Drug Development Professionals

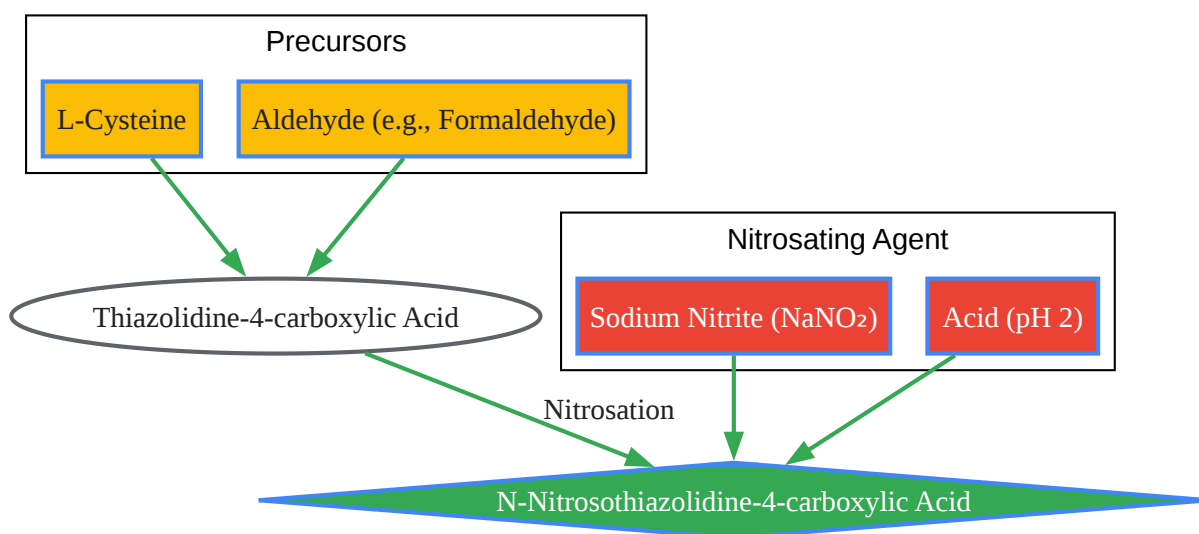
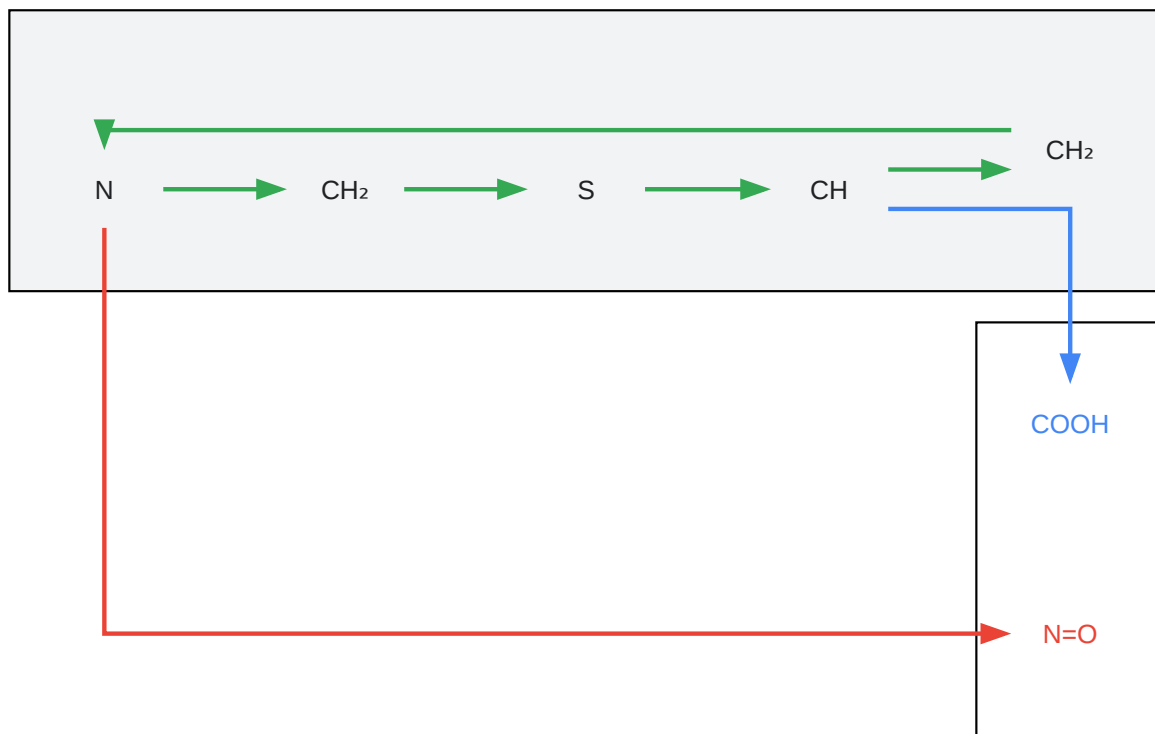
This document provides a comprehensive overview of the chemical structure, properties, and synthesis of **N-Nitrosothiazolidine-4-carboxylic acid** (NTCA), a compound of interest in food science, toxicology, and potentially in drug development due to its nature as an N-nitroso derivative of a cyclic amino acid.

## Chemical Structure and Properties

**N-Nitrosothiazolidine-4-carboxylic acid** is a derivative of the heterocyclic amino acid thiazolidine-4-carboxylic acid (also known as thioproline). The core structure consists of a five-membered thiazolidine ring, which contains both a sulfur and a nitrogen atom. The defining feature of NTCA is the nitroso group ( $-N=O$ ) attached to the nitrogen atom of the thiazolidine ring (at position 3). A carboxylic acid group is substituted at position 4 of the ring.<sup>[1][2]</sup> This compound is functionally related to alpha-amino acids.<sup>[1][2]</sup>

The IUPAC name for this compound is 3-nitroso-1,3-thiazolidine-4-carboxylic acid.<sup>[1]</sup> It is classified as an organonitrogen and an organooxygen compound.<sup>[1]</sup>

## Diagram of Chemical Structure



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## References

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